

trimethoxy(3,3,3-trifluoropropyl)silane safety data sheet

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Compound of Interest

Trimethoxy(3,3,3trifluoropropyl)silane

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An In-depth Technical Guide to the Safety of Trimethoxy(3,3,3-trifluoropropyl)silane

Chemical Identification

Trimethoxy(3,3,3-trifluoropropyl)silane is an organosilicon compound that incorporates fluorine, making it useful as a silane coupling agent, adhesion promoter, and an intermediate for fluoro silicone resins.[1] It is also used in the synthesis of various silsesquioxane-based polymers and hydrophobic silica aerogels.[2]

Identifier	Value
Chemical Name	Trimethoxy(3,3,3-trifluoropropyl)silane[1]
CAS Number	429-60-7[3]
Synonyms	3,3,3-Trifluoropropyl-trimethoxysilane, 1,1,1- Trifluoro-3-(trimethoxysilyl)propane[4][5][6]
Molecular Formula	C ₆ H ₁₃ F ₃ O ₃ Si[3]
Molecular Weight	218.25 g/mol [3][6]
EC Number	207-059-3[7]
InChl Key	JLGNHOJUQFHYEZ-UHFFFAOYSA-N[7]



Physical and Chemical Properties

This substance is a colorless to light yellow, moisture-sensitive liquid.[1][2] Upon contact with water or moist air, it can slowly hydrolyze, liberating methanol.[8][9]

Property	Value
Form	Liquid[7]
Boiling Point	144 °C[6][7]
Density	1.142 g/mL at 20 °C[7]
Flash Point	38 °C (100.4 °F) - closed cup[6][7]
Refractive Index	n20/D 1.355[7]
Vapor Pressure	< 5 mm Hg at 25°C[10]
Water Solubility	Insoluble; reacts slowly with water[2][10][11]

Hazard Identification and GHS Classification

Trimethoxy(3,3,3-trifluoropropyl)silane is classified as a hazardous substance.[8] It is a flammable liquid and vapor that can cause irritation to the skin, eyes, and respiratory system.[4] [7]

GHS Classification	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[4][7]
Skin Irritation	Category 2	H315: Causes skin irritation[4]
Eye Irritation	Category 2	H319: Causes serious eye irritation[4][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation (Target Organ: Respiratory system)[4][7]



GHS Pictograms:

- GHS02 (Flame): Flammable
- GHS07 (Exclamation Mark): Irritant, Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant

GHS Pictograms and Associated Hazard Statements.

Toxicological Information and Health Effects

Exposure to this chemical can occur via inhalation, skin contact, eye contact, or ingestion.[8]

- Inhalation: Vapors may cause respiratory irritation, drowsiness, and dizziness.[8] Inhalation of vapors at higher temperatures increases the hazard.[8]
- Skin Contact: May cause moderate skin inflammation, redness, swelling, and blistering.[8]
 While not classified as having harmful health effects from skin contact alone, entry through wounds or abrasions may lead to systemic injury.[8]
- Eye Contact: Can produce eye irritation and may cause damage 24 hours or more after instillation.[8]
- Ingestion: Accidental ingestion may be damaging to health.[8] The hydrolysis product, methanol, can cause a burning sensation, nausea, vomiting, headache, visual disturbances, and in severe cases, coma and death.[8][9]
- Chronic Exposure: Long-term exposure may lead to substance accumulation in the body.[8]
 Repeated exposure to methanol vapors can affect the central nervous system, liver, and kidneys.[8][9]

Experimental Protocols

The safety data sheets reviewed for this guide summarize toxicological endpoints but do not provide detailed experimental methodologies (e.g., specific OECD test guidelines, animal models, or dosage). This level of detail would typically be found in primary research literature or comprehensive toxicological profiles, which were not available in the initial search.



First-Aid Measures

Prompt action is critical in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[4][12] If the person feels unwell or is not breathing, seek immediate medical attention.[8][12]
Skin Contact	Immediately take off all contaminated clothing. [4] Flush the skin and hair with running water and soap, if available.[8] Seek medical attention if irritation occurs or persists.[4][8]
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do, and continue rinsing.[4] Seek medical attention without delay, especially if pain persists.[8]
Ingestion	Clean the mouth with water and drink plenty of water afterward.[12] Do not induce vomiting. Seek immediate medical attention.[8]

Fire-Fighting Measures

This material is a flammable liquid with a moderate fire and explosion hazard when exposed to heat or flame.[8] Vapors can form an explosive mixture with air and may travel to an ignition source and flash back.[8][10]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[4][13]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[10]
- Hazardous Combustion Products: Combustion can produce carbon dioxide (CO₂), carbon monoxide (CO), hydrogen fluoride, and silicon dioxide (SiO₂).[8]

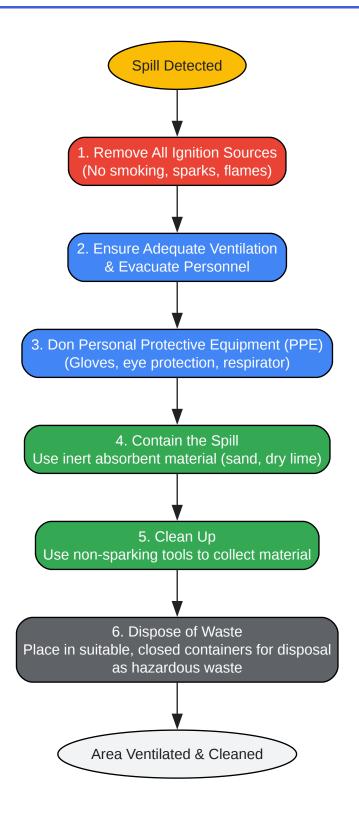


- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][12]
- Emergency Procedures: Alert the fire brigade, evacuate the area if large containers are involved, and use water spray only to keep fire-exposed containers cool.[8][10]

Accidental Release Measures

In case of a spill, immediate and appropriate action must be taken to prevent harm to personnel and the environment.





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Workflow for Handling an Accidental Chemical Spill.

Handling and Storage



Proper handling and storage procedures are essential to maintain the chemical's integrity and ensure safety.

- · Handling:
 - Use in a well-ventilated area and avoid all personal contact, including inhalation.[4][8]
 - Wear appropriate protective clothing.[8]
 - Keep away from heat, sparks, open flames, and other ignition sources.[4]
 - Use explosion-proof electrical and ventilating equipment. [4][12]
 - Use only non-sparking tools.[4][10]
 - Ground and bond containers during transfer to prevent static discharge.[4][10]
 - Containers may contain explosive vapors even when emptied.[8] Do not cut, drill, or weld on or near them.[8]
- · Storage:
 - Store in original, tightly closed containers in a dry, cool, and well-ventilated place.[4][8]
 - Keep cool.[5]
 - Store away from incompatible materials such as oxidizing agents, acids, and moisture.[8]
 [13][14]
 - Prohibit smoking and open flames in storage areas.[10][14]
 - Do not store in pits or basements where vapors may be trapped.[8]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure risk.

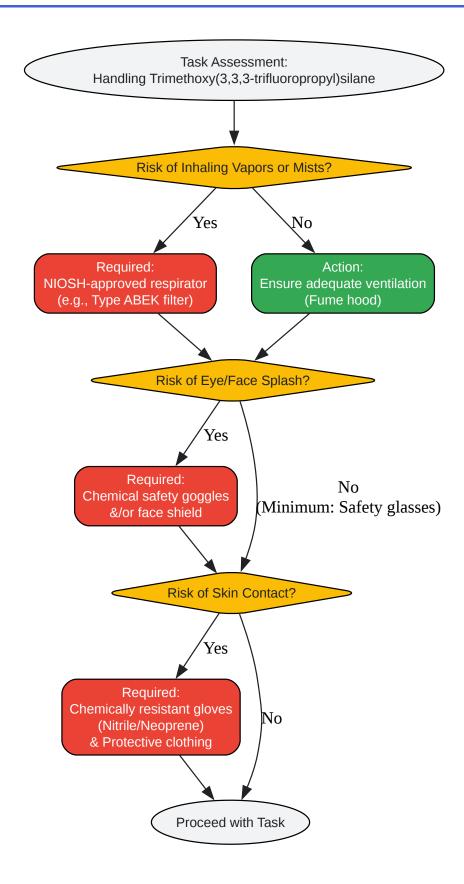
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- Engineering Controls: Use in a well-ventilated area.[8] Local exhaust ventilation is recommended.[13] Emergency eye wash fountains and safety showers should be readily available.[13]
- Personal Protective Equipment (PPE): The selection of PPE depends on the potential for exposure.
 - Eye/Face Protection: Wear chemical goggles or a face shield.[7][13]
 - Skin Protection: Wear protective gloves (e.g., neoprene or nitrile rubber) and clothing to prevent skin contact.[10][13]
 - Respiratory Protection: If ventilation is inadequate or there is a risk of inhalation, use a suitable respirator with an appropriate filter (e.g., type ABEK EN14387).[7][13]





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Decision-Making Flowchart for PPE Selection.



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